Introduction: Unveiling Carboxymethyl Methanethiosulfonate

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Compound of Interest

Compound Name:	*Carboxymethyl methanethiosulfonate*
CAS No.:	*13700-15-7*
Cat. No.:	*B016053*

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Carboxymethyl methanethiosulfonate (CMMTS) is a specialized chemical reagent pivotal in the fields of proteomics, protein engineering, and drug discovery.[1] As a member of the methanethiosulfonate (MTS) family of compounds, its defining characteristic is the ability to selectively and reversibly react with sulfhydryl groups, primarily those found in the cysteine residues of proteins.[2][3] This reactivity, combined with its small size and the introduced carboxyl group for altered solubility, makes CMMTS a versatile tool for probing protein structure, function, and regulation.[1][3] This guide provides a comprehensive overview of CMMTS, from its fundamental properties and mechanism of action to its practical applications and experimental protocols, designed for researchers and drug development professionals seeking to leverage its unique capabilities.

Physicochemical Properties of CMMTS

A clear understanding of the physical and chemical properties of a reagent is fundamental to its effective application in experimental design. The key properties of **Carboxymethyl methanethiosulfonate** are summarized below.

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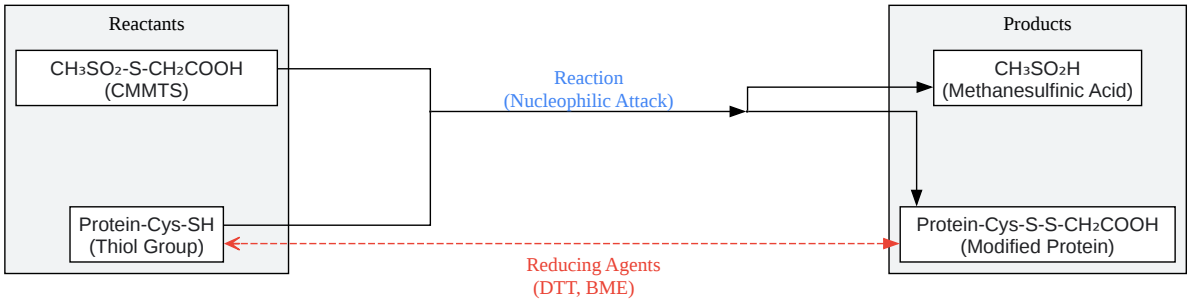
Property	Value	Source(s)
CAS Number	13700-15-7	[1][4][5][6][7]
Molecular Formula	$C_3H_6O_4S_2$	[1][4][6]
Molecular Weight	170.21 g/mol	[4][6]
Appearance	Colorless liquid	[1]
Melting Point	172-174 °C	[1]
Boiling Point	424.8 °C at 760 mmHg	[1]
Density	1.58 g/cm³	[1]
Synonyms	[(Methylsulfonyl)thio]acetic Acid, 2-((Methylsulfonyl)thio)acetic acid	[1][6]

Core Mechanism of Action: Reversible Cysteine Modification

The utility of CMMTS is rooted in its specific reaction with the thiol group (-SH) of cysteine residues. This reaction, known as S-thiolation, results in the formation of a mixed disulfide bond between the protein's cysteine and the carboxymethyl portion of the reagent.

The reaction proceeds via a nucleophilic attack by the deprotonated thiol group (thiolate anion, $-S^-$) on the sulfur atom of the CMMTS disulfide bond. The methanethiosulfonate group acts as an excellent leaving group, facilitating the reaction under mild physiological conditions. A key advantage of this modification is its reversibility.[3] The resulting disulfide bond can be readily cleaved by reducing agents such as dithiothreitol (DTT) or β-mercaptoethanol (BME), restoring the native cysteine residue. This "on/off" capability is invaluable for studies where temporary blocking of a functional group is required.[3]

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Caption: CMMTS covalently modifies a protein's cysteine residue.

Applications in Research and Drug Development

CMMTS and its related MTS reagents are powerful tools for elucidating biological mechanisms and developing novel therapeutics.

Proteomics and Protein Function Analysis

In the field of proteomics, which involves the large-scale study of proteins, CMMTS serves several critical functions.[8]

- Blocking Cysteine Residues: CMMTS is used to reversibly block cysteine residues.[2] This is crucial for preventing unwanted disulfide bond formation or oxidation during protein analysis and peptide mapping. Unlike irreversible alkylating agents like iodoacetamide (IAA), the modification by CMMTS can be reversed, allowing for the study of the native protein after analysis.[2][3]

- Enzyme Activity Modulation: Since nucleophilic cysteine thiolates are often found in the active sites of enzymes like proteases and oxidoreductases, CMMTS can be employed as a reversible inhibitor to study enzyme mechanisms and activation states.[3]

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- Mapping Redox-Sensitive Proteins: The reagent is used to trap the natural thiol-disulfide states of proteins that are regulated by cellular redox conditions, providing a snapshot of their functional state under specific physiological or pathological conditions.[3]

- Probing Structural Accessibility: Due to its small size, CMMTS can access cysteine residues that may be buried within the protein structure, offering insights into protein folding and conformational changes.[3]

Bioconjugation and Drug Discovery

The ability to selectively target cysteine residues makes CMMTS a valuable reagent in the development of sophisticated biomolecules and therapeutics.

- Site-Specific Bioconjugation: CMMTS is a versatile reagent for modifying proteins and peptides, playing a crucial role in bioconjugation and protein engineering.[1] By introducing a reactive handle at a specific cysteine, researchers can subsequently attach other molecules, such as fluorescent dyes, polyethylene glycol (PEG), or drug payloads.

- Covalent Inhibitor Development: In drug discovery, there is growing interest in developing covalent inhibitors that form a permanent or reversible bond with their target protein. Methanethiosulfonates can be incorporated into drug candidates to enable them to covalently link to cysteine residues in the active site of a target enzyme, potentially increasing potency and duration of action.[9][10]

- Structural Biology and Drug Binding: MTS reagents are used in substituted cysteine accessibility mapping (SCAM) to determine the proximity of specific residues to a drug binding site. By assessing whether a pre-bound drug can protect a cysteine from modification by a series of MTS reagents of varying sizes, researchers can precisely estimate distances within a binding pocket.[11]

Experimental Methodologies

The successful use of CMMTS requires careful consideration of reaction conditions. The following section outlines a general protocol for protein modification and a workflow diagram.

General Protocol for Cysteine Modification with CMMTS

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This protocol provides a starting point for the modification of a purified protein. Optimization of reagent concentrations, pH, and incubation time is typically required for each specific protein.

1. Reagent Preparation:

- Protein Solution: Prepare the target protein in a suitable buffer (e.g., phosphate or HEPES buffer) at a concentration of 1-10 mg/mL. The buffer should be free of primary amines and thiols if they are not the intended target.
- CMMTS Stock Solution: Prepare a fresh stock solution of CMMTS (e.g., 100 mM) in a water-miscible organic solvent like DMSO or DMF immediately before use, as MTS reagents can hydrolyze in aqueous solutions.

2. Reaction Setup (The "Why"):

- pH Adjustment: Adjust the pH of the protein solution to between 7.0 and 8.5. The cysteine thiol group must be in its deprotonated thiolate form ($-S^-$) to be sufficiently nucleophilic. A pH slightly above the pKa of the cysteine thiol (~8.3) ensures a higher concentration of the reactive thiolate, accelerating the reaction.
- Pre-treatment (Optional): If the protein contains disulfide bonds that need to be accessible, pre-incubate with a mild reducing agent like TCEP (Tris(2-carboxyethyl)phosphine), which must then be removed via dialysis or a desalting column before adding CMMTS.

3. Modification Reaction:

- Addition of CMMTS: Add the CMMTS stock solution to the protein solution to achieve a final molar excess of 10- to 20-fold over the concentration of cysteine residues. The optimal ratio must be determined empirically.
- Incubation: Incubate the reaction mixture at room temperature or 4°C with gentle stirring. Reaction times can range from 30 minutes to several hours. The progress of the reaction can be monitored using Ellman's reagent to quantify the remaining free thiols.

4. Quenching and Purification:

- Stopping the Reaction: Quench any unreacted CMMTS by adding a small molecule thiol like β-mercaptoethanol or by buffer exchange into a thiol-free buffer using a desalting column (e.g., Sephadex G-25).
- Purification: Remove excess reagent and byproducts from the modified protein via dialysis, size-exclusion chromatography, or tangential flow filtration.

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5. Analysis and Validation:

- Confirmation of Modification: Confirm the covalent modification using mass spectrometry (e.g., LC-MS or MALDI-TOF).[8][12][13] The mass of the modified protein will increase by the mass of the carboxymethyl-thio group (S-CH_2COOH), which is 91.1 Da.
- Functional Assay: Perform a functional assay to determine the effect of the modification on the protein's activity.

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// Nodes A[label="1. Prepare Protein Solution\n(e.g., 1-10 mg/mL in HEPES)"]; B[label="2. Adjust pH to 7.0-8.5\n(To deprotonate Cys-SH to Cys-S⁻)"]; C [label="3. Prepare Fresh CMMTS Stock\n(e.g., 100 mM in DMSO)"]; D [label="4. Add CMMTS to Protein\n(10-20x molar excess)"]; E [label="5. Incubate with Gentle Stirring\n(30 min - 4 hours, monitor progress)"]; F [label="6. Quench Reaction\n(Add BME or perform buffer exchange)"]; G [label="7. Purify Modified Protein\n(Dialysis or Desalting Column)"]; H [label="8. Analyze Modification\n(Mass Spectrometry: expect +91.1 Da)"]; I[label="9. Perform Functional Assay\n(Assess impact on protein activity)"];

// Edges A -> B -> D; C -> D; D -> E -> F -> G -> H -> I; }
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Caption: A typical experimental workflow for protein modification.

Safety and Handling

While specific safety data for CMMTS is less common than for its simpler analog, S-Methyl Methanethiosulfonate (MMTS), general precautions for this class of chemicals should be strictly followed. MMTS is listed as toxic if swallowed, in contact with skin, or if inhaled, and causes serious skin and eye irritation.

- Personal Protective Equipment (PPE): Always wear protective gloves, a lab coat, and eye protection when handling CMMTS.
- Ventilation: Handle the reagent in a well-ventilated area or a chemical fume hood to avoid inhaling vapors.
- Storage: Store CMMTS at -20°C to maintain its stability and prevent degradation.[5]

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- Disposal: Dispose of CMMTS and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

Conclusion

Carboxymethyl methanethiosulfonate is a highly specific and versatile chemical tool that offers researchers significant advantages for the study and manipulation of proteins. Its ability to selectively and reversibly modify cysteine residues underpins its wide range of applications, from fundamental proteomics research and enzyme analysis to advanced bioconjugation strategies and the development of novel covalent therapeutics. By understanding its core chemistry and adhering to established protocols, scientists and drug developers can effectively harness the power of CMMTS to advance their research objectives.

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